

2-Bromo-2-methylpropanoic acid physical properties

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Compound of Interest

Compound Name: 2-Bromo-2-methylpropanoic acid

Cat. No.: B032319

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An In-depth Technical Guide to the Physical Properties of **2-Bromo-2-methylpropanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Bromo-2-methylpropanoic acid** (CAS No: 2052-01-9), a compound of interest in various chemical and pharmaceutical research applications. The information is presented to facilitate its use by researchers, scientists, and professionals in drug development.

Quantitative Physical Properties

The physical properties of **2-Bromo-2-methylpropanoic acid** are summarized in the table below for easy reference and comparison. These values have been compiled from various reputable sources.

| Property | Value | Source(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₄ H ₇ BrO ₂ | [1][2][3][4] |
| Molecular Weight | 167.00 g/mol | [2][4][5] |
| Appearance | White to yellow to orange crystalline powder or crystals | [3][6][7] |
| Melting Point | 44-47 °C (lit.) | [1][6][8] |
| Boiling Point | 198-200 °C (lit.) | [1][6][8] |
| Density | 1.43 g/cm ³ | [1][2][6] |
| Solubility | Soluble in alcohol and ether; slightly soluble in water.[1][6] | |
| pKa (Predicted) | 2.91 ± 0.10 | [7] |
| Flash Point | >110 °C (>230 °F) | [1] |
| Vapor Pressure | 0.147 mmHg at 25°C | [1] |

Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of a solid organic acid like **2-Bromo-2-methylpropanoic acid**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., DigiMelt, Thiele tube)
- Capillary tubes (sealed at one end)
- Mortar and pestle

- Spatula

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **2-Bromo-2-methylpropanoic acid** is finely ground using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. For an unknown sample, a rapid heating rate (e.g., 10-20 °C/min) can be used to determine an approximate melting range.
- **Accurate Determination:** A second, fresh sample is then heated to a temperature about 20 °C below the approximate melting point. The heating rate is then slowed to 1-2 °C/min.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

Boiling Point Determination (for Solids that Decompose at their Boiling Point)

Given that **2-Bromo-2-methylpropanoic acid** is a solid at room temperature, its boiling point is determined under reduced pressure to prevent decomposition. However, for educational purposes, a micro boiling point determination method suitable for small quantities of liquid is described. This method can be adapted for solids by first melting the compound.

Apparatus:

- Small test tube or fusion tube

- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with mineral oil)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- **Sample Preparation:** A small amount of **2-Bromo-2-methylpropanoic acid** is placed in the small test tube, enough to form a liquid column of about 1-2 cm upon melting.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- **Assembly:** The test tube is attached to a thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** The assembly is immersed in a heating bath. The bath is heated gently.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Cooling and Recording:** The heat source is removed, and the bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination

The density of a solid can be determined by measuring its mass and the volume it displaces in a liquid in which it is insoluble.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer

- A liquid in which the solid is insoluble (e.g., a non-polar solvent, given the slight water solubility)

Procedure:

- Mass Measurement: A known mass of **2-Bromo-2-methylpropanoic acid** is accurately weighed using an analytical balance.
- Initial Volume: A known volume of the chosen liquid is placed in a graduated cylinder, and the initial volume (V_1) is recorded.
- Displacement: The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and no air bubbles are trapped.
- Final Volume: The new volume (V_2) of the liquid and submerged solid is recorded.
- Calculation: The volume of the solid is calculated as $V = V_2 - V_1$. The density (ρ) is then calculated using the formula: $\rho = \text{mass} / V$.

Solubility Determination

A qualitative assessment of solubility in various solvents is crucial for understanding the compound's polarity and potential applications.

Apparatus:

- Small test tubes
- Spatula
- Vortex mixer (optional)
- Solvents (e.g., water, ethanol, diethyl ether)

Procedure:

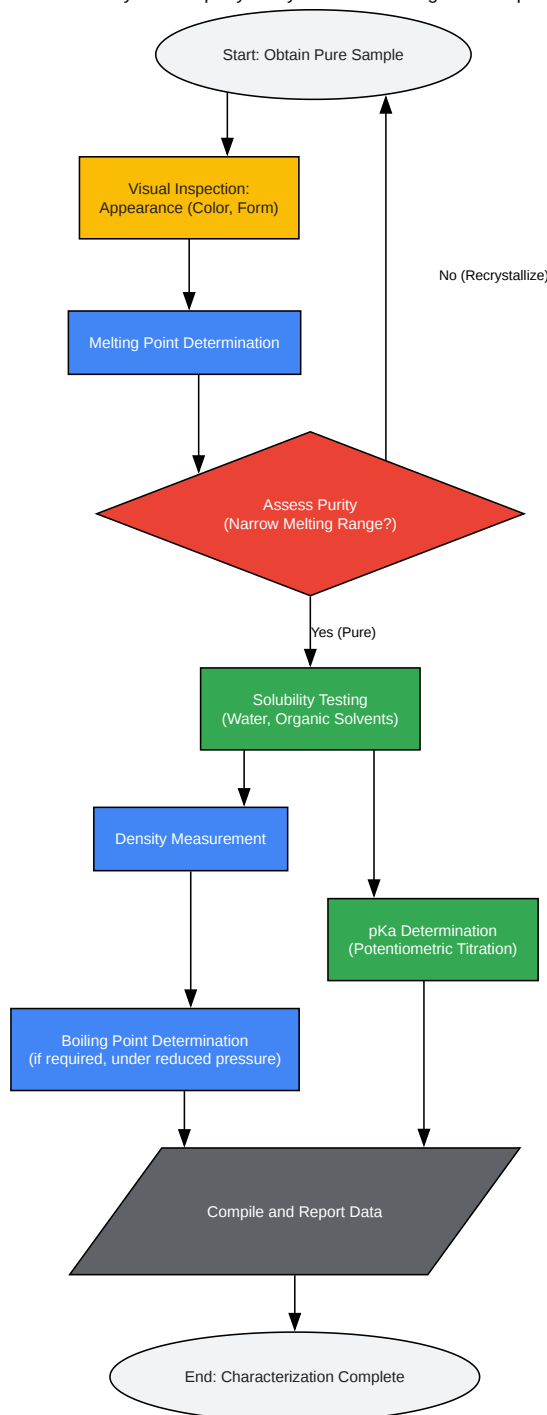
- Sample Preparation: A small, measured amount of **2-Bromo-2-methylpropanoic acid** (e.g., 10 mg) is placed into a series of clean, dry test tubes.

- Solvent Addition: A measured volume of each solvent (e.g., 1 mL) is added to a separate test tube.
- Mixing: Each tube is agitated vigorously (e.g., by flicking, vortexing) for a set period (e.g., 1-2 minutes).
- Observation: The mixture is observed to determine if the solid has dissolved completely, partially, or not at all. The results are recorded as soluble, slightly soluble, or insoluble.

Logical Workflow for Physical Property Analysis

The following diagram illustrates a logical workflow for the physical characterization of a solid organic compound like **2-Bromo-2-methylpropanoic acid**.

Workflow for Physical Property Analysis of a Solid Organic Compound



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Caption: Logical workflow for the physical analysis of a solid organic compound.

This guide provides a foundational understanding of the physical properties of **2-Bromo-2-methylpropanoic acid**, essential for its safe handling, application in synthesis, and

development in pharmaceutical contexts. The provided experimental protocols offer a starting point for laboratory investigations, which should always be conducted in accordance with institutional safety guidelines.

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